

# KL-11743 solubility and preparation of stock solution

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## Compound of Interest

Compound Name: KL-11743

Cat. No.: B12431999

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## KL-11743 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **KL-11743** and the preparation of stock solutions. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure successful use of **KL-11743** in your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **KL-11743**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **KL-11743**. It exhibits high solubility in DMSO.<sup>[1][2][3]</sup> For in vivo studies, specific formulations using a combination of solvents like DMSO, PEG300, Tween 80, and water or corn oil are suggested.<sup>[1]</sup>

Q2: What is the solubility of **KL-11743** in common solvents?

A2: The solubility of **KL-11743** varies significantly across different solvents. Please refer to the table below for detailed solubility information.

Q3: How should I store the solid compound and prepared stock solutions?

A3: Proper storage is crucial to maintain the stability of **KL-11743**.

- Solid Powder: Store at -20°C for up to 3 years.[1][2]
- Stock Solutions in DMSO:
  - For short-term storage, aliquots can be stored at -20°C for up to 1 month.[1][4][5]
  - For long-term storage, it is recommended to store aliquots at -80°C for up to 1 year.[1][2]
  - It is advisable to prepare and use solutions on the same day whenever possible.[5] Avoid repeated freeze-thaw cycles.[1]

Q4: I am observing precipitation in my stock solution. What should I do?

A4: If you observe precipitation, it could be due to several factors:

- Solvent Quality: Ensure you are using fresh, high-quality DMSO. Moisture-absorbing DMSO can reduce solubility.[1]
- Concentration: You may have exceeded the solubility limit. Refer to the solubility table to ensure you are working within the recommended concentration range.
- Temperature: Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.[5] Gentle warming and sonication can aid in dissolution if precipitation occurs during preparation.[2][3][4]

## Data Presentation

Table 1: Solubility of **KL-11743**

Solvent	Solubility	Molar Concentration	Notes
DMSO	100 mg/mL[1]	191.35 mM[1]	Use of fresh DMSO is recommended as moisture can reduce solubility.[1] Sonication and warming to 60°C can aid dissolution.[3]
DMSO	25 mg/mL[2][3]	47.84 mM[2][3]	Sonication is recommended.[2]
Ethanol	3 mg/mL[1]	Not specified	
Water	Insoluble[1]	Not applicable	
10% DMSO in 90% corn oil	≥ 2.08 mg/mL[3][4]	≥ 3.98 mM[3]	
0.5% Methylcellulose/0.25% Tween-80 in Water	9.98 mg/mL[3]	19.10 mM[3]	Results in a clear solution.[3][4]  Forms a suspended solution; sonication is needed.[3]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **KL-11743** in DMSO, a common starting concentration for in vitro experiments.

Materials:

- **KL-11743** powder (Molecular Weight: 522.6 g/mol ) [1]
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials

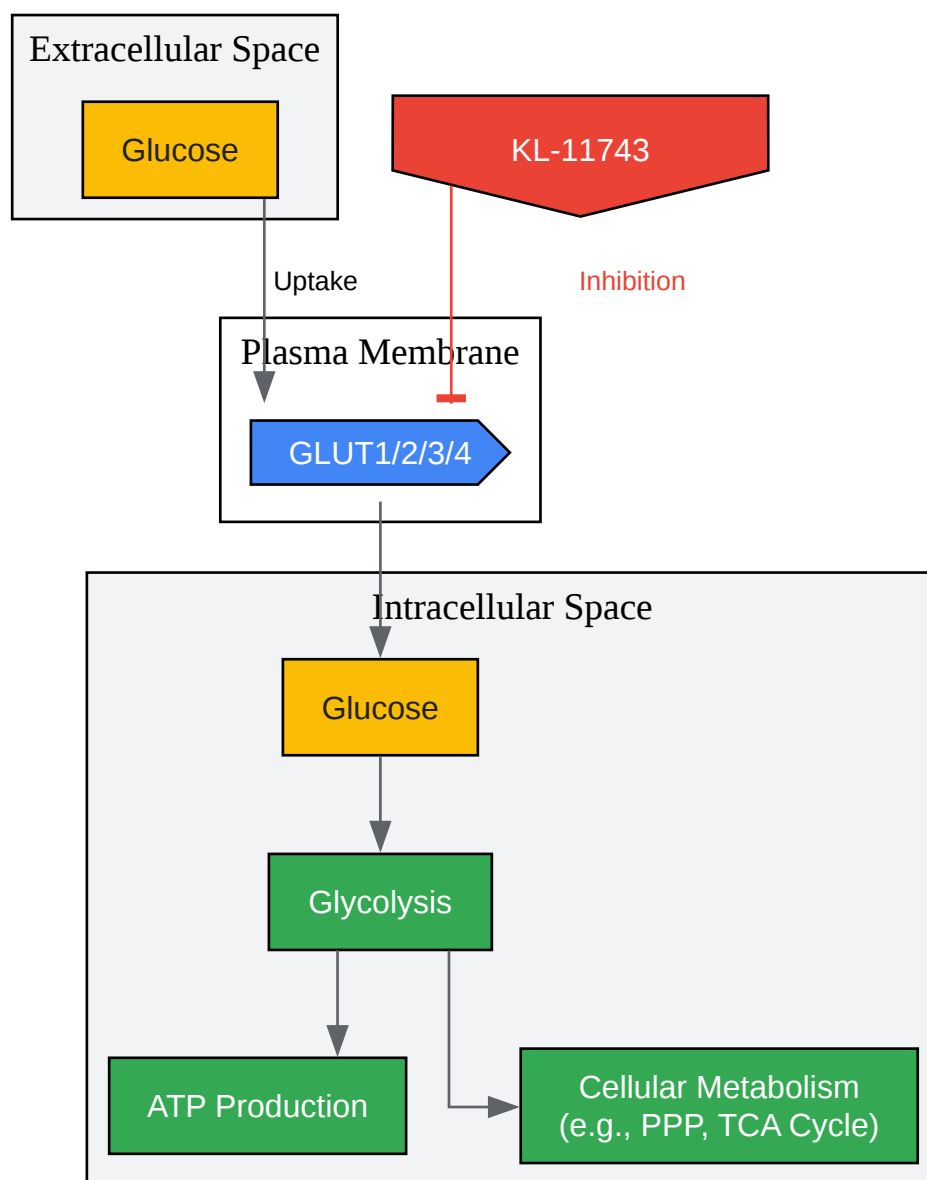
- Calibrated micropipettes
- Vortex mixer
- Optional: Sonicator or water bath

#### Procedure:

- Equilibration: Allow the vial of **KL-11743** powder to equilibrate to room temperature for at least one hour before opening.[\[5\]](#)
- Weighing: Accurately weigh the desired amount of **KL-11743** powder. For example, to prepare 1 mL of a 10 mM solution, you will need 5.226 mg of **KL-11743**.
- Dissolution:
  - Add the appropriate volume of fresh DMSO to the vial containing the **KL-11743** powder. To prepare a 10 mM solution, you would add 1 mL of DMSO to 5.226 mg of the compound.
  - Vortex the solution thoroughly to facilitate dissolution.
  - If the compound does not fully dissolve, sonication or gentle warming (e.g., in a 37°C water bath) can be applied.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Aliquoting and Storage:
  - Once the solution is clear and homogenous, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.[\[1\]](#)
  - For short-term storage, store the aliquots at -20°C.[\[1\]](#)[\[4\]](#)[\[5\]](#)
  - For long-term storage, store the aliquots at -80°C.[\[1\]](#)[\[2\]](#)

## Mandatory Visualization

**KL-11743** is a potent inhibitor of class I glucose transporters (GLUTs), which play a crucial role in cellular glucose uptake and metabolism. By blocking these transporters, **KL-11743** disrupts the glycolytic pathway, impacting cellular energy production and biosynthetic processes.



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Caption: Mechanism of action of **KL-11743** as a GLUT inhibitor.

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## References

- 1. selleckchem.com [selleckchem.com]
- 2. KL-11743 | transporter | TargetMol [targetmol.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. KL-11743|1369452-53-8|COA [dcchemicals.com]
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